

A Comparative Guide to Analytical Standards for 9-Decen-1-ol

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Compound of Interest

Compound Name: 9-Decen-1-ol

Cat. No.: B078377

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For researchers, scientists, and drug development professionals requiring accurate and reliable quantification of **9-Decen-1-ol**, the selection of a high-quality analytical standard is paramount. This guide provides a comparative overview of commercially available **9-Decen-1-ol** standards, outlines detailed experimental protocols for their evaluation, and presents a comprehensive workflow for quality assessment.

Comparison of Commercial 9-Decen-1-ol Analytical Standards

Several chemical suppliers offer **9-Decen-1-ol** for research and analytical purposes. The table below summarizes the offerings from prominent suppliers, focusing on the stated purity, which is a critical parameter for an analytical standard. It is important to note that while most suppliers provide a purity level determined by Gas Chromatography (GC), the availability of a Certified Reference Material (CRM) is limited.

Supplier	Product Number	Stated Purity	Analytical Method
Sigma-Aldrich	118354	97%	GC
	316652	technical grade, 90%	GC
TCI America	D1892	>97.0%	GC
Thermo Scientific	A14639	90+%	GC
Chem-Impex	02992	≥97%	GC

Note: The information in this table is based on publicly available data from supplier websites and may be subject to change. For the most current specifications, please refer to the suppliers' websites.^{[1][2]}

Experimental Protocols for Quality Assessment

To ensure the suitability of a **9-Decen-1-ol** standard for its intended application, a rigorous quality assessment is recommended. This involves verifying the identity and purity of the material. The following are detailed protocols for the analysis of **9-Decen-1-ol** standards using Gas Chromatography-Mass Spectrometry (GC-MS) for purity determination and Nuclear Magnetic Resonance (NMR) spectroscopy for identity confirmation.

Purity Determination by Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the purity of the **9-Decen-1-ol** standard by separating and identifying volatile impurities.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary Column: DB-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar column.

Reagents and Materials:

- **9-Decen-1-ol** analytical standard
- High-purity solvent (e.g., Dichloromethane or Ethyl Acetate, GC grade)

Procedure:

- Sample Preparation: Prepare a 1 mg/mL solution of the **9-Decen-1-ol** standard in the chosen solvent.
- GC-MS Parameters:

- Inlet Temperature: 250 °C
- Injection Volume: 1 µL
- Split Ratio: 50:1
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 280 °C
 - Hold: 5 minutes at 280 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Electron Ionization: 70 eV
- Mass Range: m/z 35-400
- Data Analysis:
 - Integrate the peak areas of all detected compounds.
 - Calculate the purity of **9-Decen-1-ol** as the percentage of the main peak area relative to the total peak area.
 - Identify impurities by comparing their mass spectra with reference libraries (e.g., NIST).

Identity Confirmation by ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure of the **9-Decen-1-ol** standard.

Instrumentation:

- NMR Spectrometer (300 MHz or higher)

Reagents and Materials:

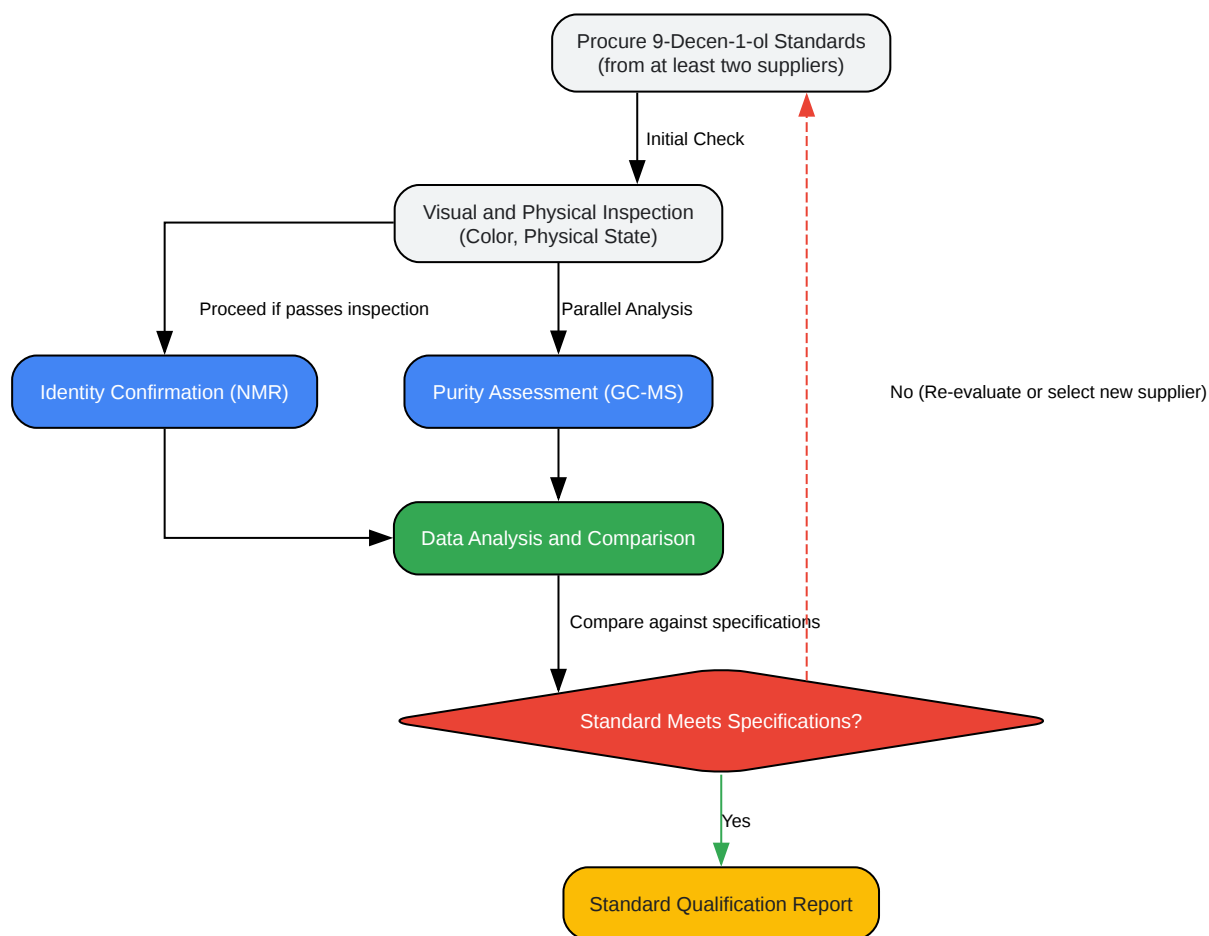
- **9-Decen-1-ol** analytical standard
- Deuterated solvent (e.g., Chloroform-d, CDCl_3) with Tetramethylsilane (TMS) as an internal standard.

Procedure:

- Sample Preparation: Dissolve 5-10 mg of the **9-Decen-1-ol** standard in approximately 0.7 mL of the deuterated solvent in an NMR tube.
- ^1H NMR Acquisition:
 - Acquire the proton NMR spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire the carbon-13 NMR spectrum. A proton-decoupled experiment is standard.
- Data Analysis:
 - Process the spectra (Fourier transform, phase correction, and baseline correction).
 - Compare the observed chemical shifts, multiplicities, and integration values with the expected values for the **9-Decen-1-ol** structure.

Analytical Workflow

The following diagram illustrates a comprehensive workflow for the qualification and comparison of **9-Decen-1-ol** analytical standards.



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References

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- 2. 9-Decen-1-ol, 90+% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
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